

Discovery and characterization of Menaquinone

6

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Compound of Interest

Compound Name: Menaquinone 6

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An In-depth Technical Guide to Menaquinone-6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Menaquinone-6 (MK-6), a member of the vitamin K2 family. It covers its discovery, physicochemical properties, biosynthesis, biological roles, and detailed methodologies for its characterization.

Introduction to Menaquinone-6

Menaquinone-6 (MK-6) is a fat-soluble vitamin belonging to the menaquinone (MK-n), or vitamin K2, family. These molecules are essential for various physiological processes. Structurally, all menaquinones feature a 2-methyl-1,4-naphthoquinone ring, which is the active moiety. They are distinguished by the length of the polyisoprenoid side chain at the 3-position. [1][2] MK-6 possesses a side chain composed of six unsaturated isoprene units.[3]

While phyloquinone (vitamin K1) is primarily obtained from leafy green vegetables, menaquinones are predominantly of microbial origin, synthesized by bacteria in the gut and found in fermented foods.[1][4] MK-6 has been identified as a major isoprenoid quinone in certain bacteria, such as *Campylobacter jejuni* and *Wolinella succinogenes*. [5] Menaquinones, including MK-6, function as vital electron carriers in bacterial anaerobic respiration and act as essential cofactors for key enzymatic reactions in humans.[6][7]

Physicochemical Properties

The fundamental characteristics of Menaquinone-6 are summarized below. This data is crucial for its detection, quantification, and the design of drug delivery systems.

| Property | Value | Reference |
|-------------------|---|-----------|
| CAS Number | 84-81-1 | [8] |
| Molecular Formula | C ₄₁ H ₅₆ O ₂ | [5][8] |
| Molecular Weight | 580.88 g/mol | [8] |
| IUPAC Name | 2- [(2E,6E,10E,14E,18E)-3,7,11,15,19,23-hexamethyltetracos-2,6,10,14,18,22-hexaenyl]-3-methylnaphthalene-1,4-dione | [5] |
| Synonyms | Farnoquinone, MK-6, Vitamin K2(30) | [8] |
| Appearance | Crystalline solid | [8] |
| Storage | 2°C - 8°C, protect from light | [8] |

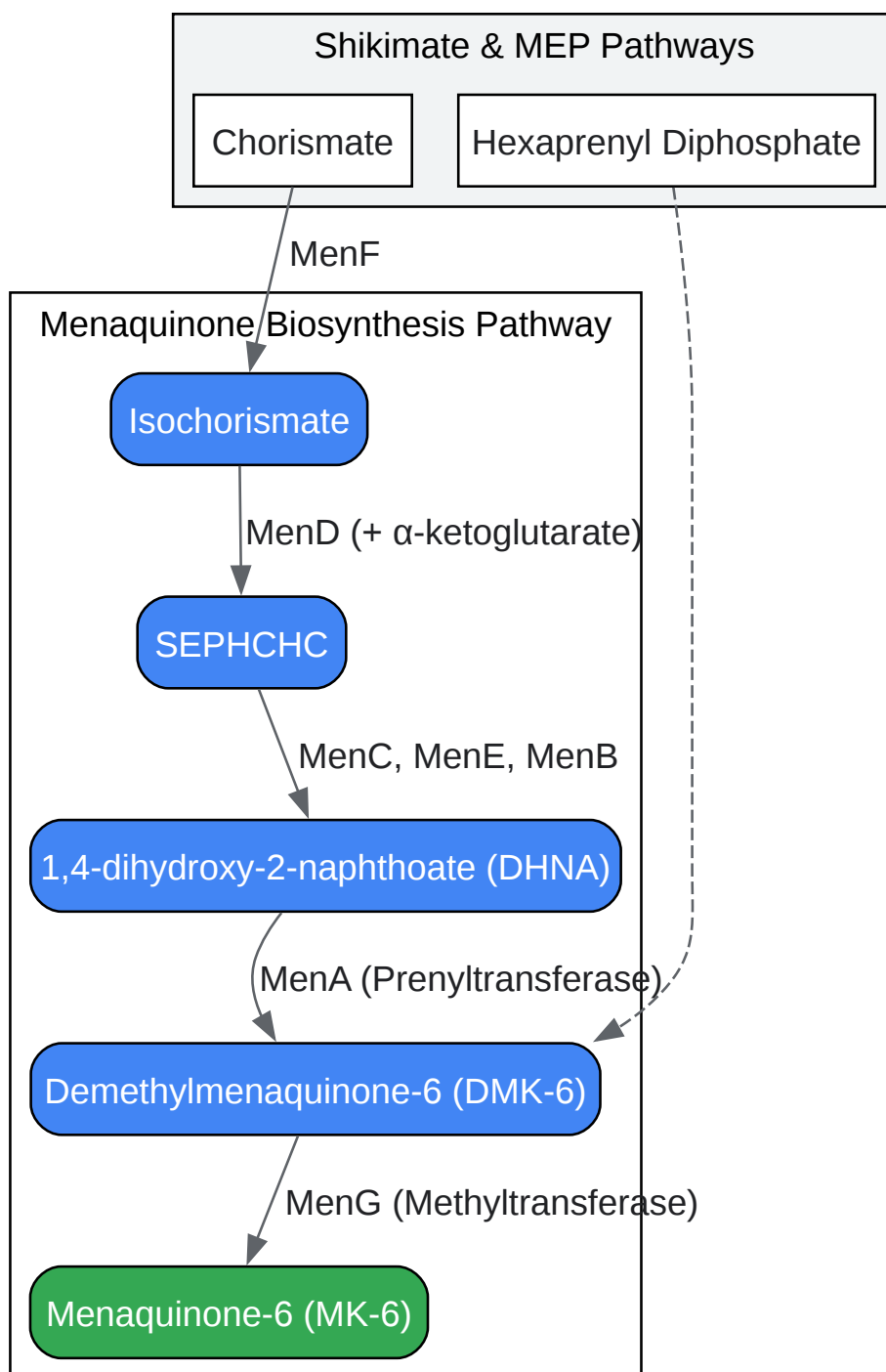
Biosynthesis of Menaquinones

Menaquinones are synthesized by bacteria via the shikimate pathway.[6][9] The biosynthesis of the characteristic naphthoquinone ring is a multi-step enzymatic process that diverges from the synthesis of ubiquinone at the level of chorismate.[9][10] The isoprenoid side chain is synthesized through the non-mevalonate pathway (MEP pathway).[9]

The key steps for the formation of the menaquinone molecule are:

- **Chorismate Conversion:** Chorismate, an intermediate of the shikimate pathway, is converted to isochorismate by the enzyme Isochorismate Synthase (MenF).[6]
- **Addition of α -ketoglutarate:** Isochorismate is then conjugated with a succinyl semialdehyde anion (derived from the decarboxylation of α -ketoglutarate) by SEPHCHC synthase (MenD) to form 2-succinyl-5-enolpyruvyl-6-hydroxy-3-cyclohexene-1-carboxylic acid (SEPHCHC). [11][12]

- Formation of the Naphthoquinone Ring: Through a series of enzymatic reactions involving MenC, MenE, and MenB, SEPHCHC is converted into the bicyclic aromatic compound 1,4-dihydroxy-2-naphthoic acid (DHNA).[\[6\]](#)
- Prenylation: The enzyme DHNA-octaprenyltransferase (MenA) catalyzes the attachment of the polyisoprenoid side chain (in this case, a 30-carbon hexaprenyl chain) to DHNA, forming Demethylmenaquinone (DMK).[\[10\]](#)[\[13\]](#)
- Methylation: The final step is the methylation of the naphthoquinone ring by a methyltransferase (MenG), which converts DMK into the final Menaquinone (MK) molecule.
[\[9\]](#)



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Bacterial Biosynthesis Pathway of Menaquinone-6.

Biological Role and Mechanism of Action

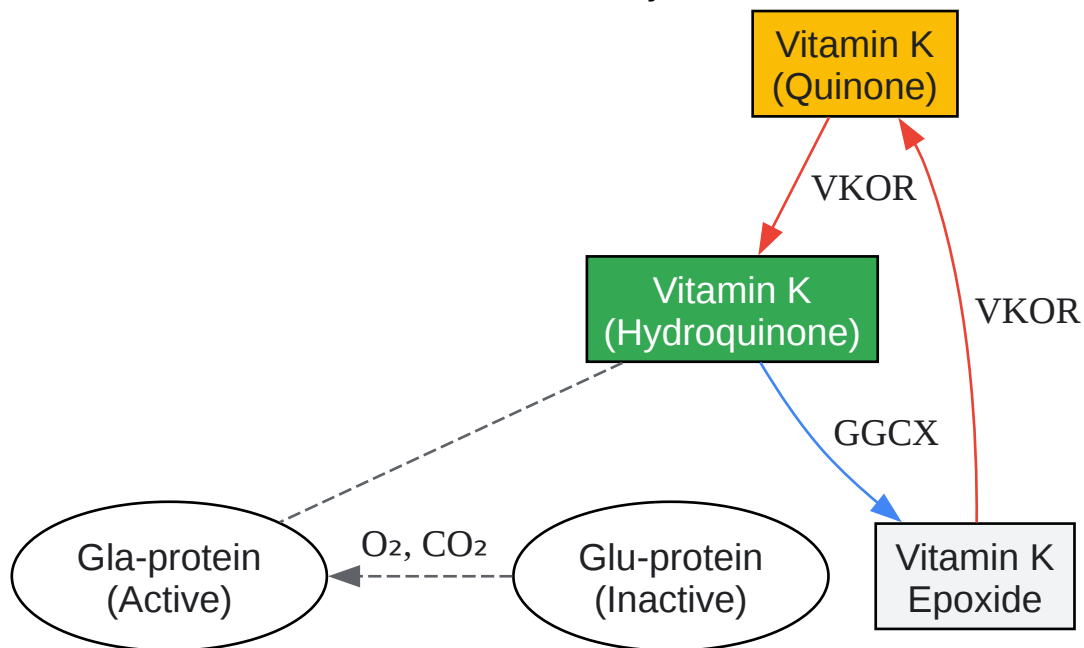
The primary role of all vitamin K forms, including MK-6, is to serve as a cofactor for the enzyme gamma-glutamyl carboxylase (GGCX).[14] This enzyme catalyzes the post-translational carboxylation of specific glutamate (Glu) residues into gamma-carboxyglutamate (Gla) residues on vitamin K-dependent proteins (VKDPs). This modification is critical for their biological activity, enabling them to bind calcium ions.[14]

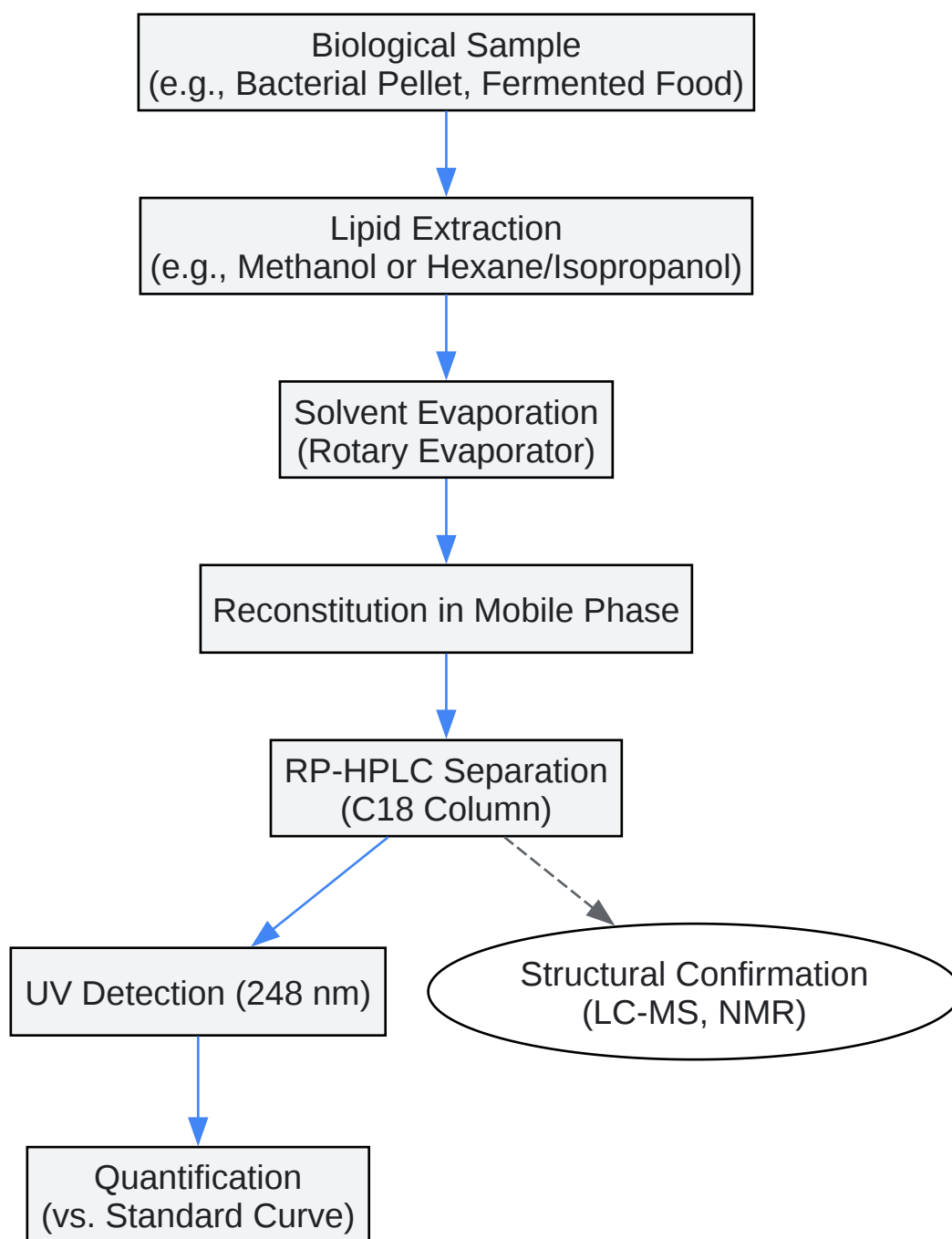
Key processes involving menaquinones include:

- Blood Coagulation: Activation of clotting factors in the liver.
- Bone Metabolism: Carboxylation of osteocalcin, a protein essential for bone mineralization.
- Cardiovascular Health: Activation of Matrix Gla Protein (MGP), an inhibitor of vascular calcification.[14]

The vitamin K cycle allows for the recycling of vitamin K, making it available for repeated use by GGCX.

The Vitamin K Cycle





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